

Technical Monograph: Quatacaine Binding Affinity to Sodium Channel Isoforms

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Compound of Interest

Compound Name: Quatacaine

CAS No.: 17692-45-4

Cat. No.: B1678623

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Executive Summary & Compound Identity

Quatacaine (Code: LA-012) is a tertiary amine local anesthetic of the amide class.^[1]

Structurally homologous to Prilocaine, it is distinguished by an

-dimethyl substitution on the acyl chain.^[1] This structural modification introduces steric hindrance adjacent to the amide bond, theoretically enhancing stability against amidases and altering the kinetics of channel block compared to its linear analogs.

- IUPAC Name: 2-methyl-N-(2-methylphenyl)-2-(propylamino)propanamide^[1]
- CAS: 17692-45-4^[1]
- Class: Amide Local Anesthetic / Class Ib Antiarrhythmic (Functional)^[1]
- Primary Target: Voltage-Gated Sodium Channel (Nav)
-subunit pore.^[1]

Molecular Mechanism of Action

To understand **Quatacaine**'s affinity, one must analyze the "Modulated Receptor Hypothesis."

Like lidocaine, **Quatacaine** blocks sodium currents (

) by binding to a specific receptor site within the inner vestibule of the channel pore.

The Binding Site (The "Local Anesthetic Receptor")

The high-affinity binding site for **Quatacaine** is located in the S6 transmembrane segment of Domain IV (DIV-S6).

- Key Residue: A highly conserved Phenylalanine (Phe-1764 in Nav1.2; Phe-1760 in Nav1.5) and a Tyrosine residue located roughly one helical turn away.[1]
- Interaction: The aromatic ring of **Quatacaine** interacts via

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stacking with the Phenylalanine, while the charged tertiary amine (protonated at physiological pH) interacts electrostatically with the selectivity filter residues.

State-Dependent Binding Pathway

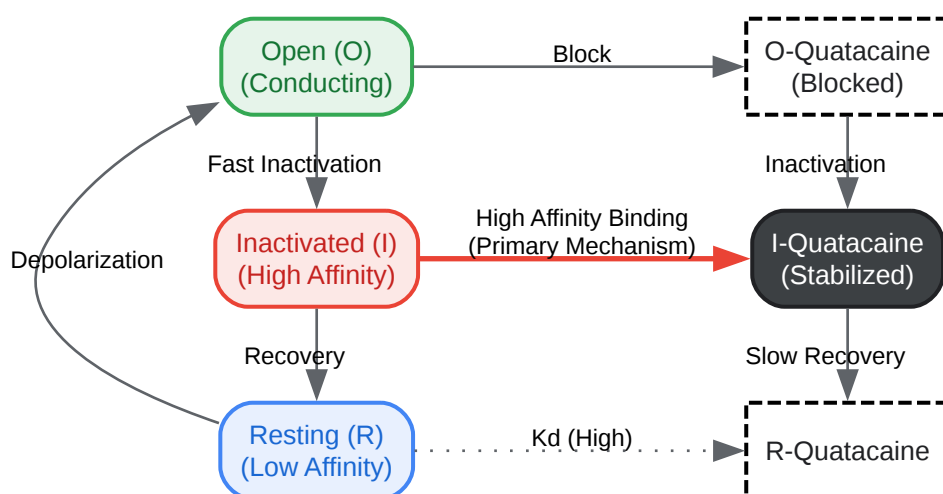
Quatacaine exhibits use-dependence (phasic block).[1] It binds with low affinity to the Resting (Closed) state but with high affinity to the Open and Inactivated states.

Visualization: Modulated Receptor Pathway

The following diagram illustrates the kinetic transitions and the preferential binding of

Quatacaine (Drug) to the Inactivated state (

).



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Figure 1: State-dependent binding model. **Quatacaine** preferentially stabilizes the Inactivated (I) state, prolonging the refractory period (ID state).

Isoform Selectivity and Binding Affinity[2]

A critical limitation in local anesthetic pharmacology is the lack of isoform selectivity. The binding site (DIV-S6 Phenylalanine) is evolutionarily conserved across almost all Nav isoforms (Nav1.1 – Nav1.9).[1]

Predicted Affinity Profile

While specific

values for **Quatacaine** on every human isoform are rare in public datasets, we can derive its profile based on its structural homology to Prilocaine and Lidocaine.

Isoform	Primary Tissue	Key Binding Residue	Predicted Quatacaine Interaction	Clinical Implication
Nav1.1	CNS (Inhibitory)	Phe-1764	High Affinity Block	Potential CNS toxicity (seizures) at toxic doses. [1]
Nav1.5	Cardiac Muscle	Phe-1760	Moderate Affinity	Class Ib antiarrhythmic effect; slows conduction. [1]
Nav1.7	PNS (Nociceptors)	Phe-1737	High Affinity Block	Primary mechanism for local anesthesia/analgesia. [1]
Nav1.8	PNS (DRG)	Phe-1710	Moderate-Low Affinity	Often resistant to TTX but sensitive to amide LAs. [1]

Structural Kinetics (Quatacaine vs. Prilocaine)

Quatacaine differs from Prilocaine by an extra methyl group at the chiral center.

- Steric Hindrance: The -dimethyl group makes **Quatacaine** bulkier.[\[1\]](#)
- Kinetic Consequence: This bulk usually slows the on-rate () slightly due to access resistance but significantly slows the off-rate (), leading to a longer duration of action and more profound use-dependent block at high frequencies compared to Prilocaine.[\[1\]](#)

Experimental Protocols for Validation

To empirically determine the binding affinity (

) and isoform selectivity of **Quatacaine**, the following self-validating workflow is required.

Protocol A: Whole-Cell Voltage Clamp (Automated or Manual)[1]

Objective: Determine the

for Tonic vs. Phasic block.

- Cell Line: HEK293 cells stably expressing hNav1.5 (or hNav1.7).
- Solutions:
 - Intracellular:[2][3][4] CsF-based pipette solution (to block K⁺ currents).
 - Extracellular: Standard Tyrode's solution.[1]
- Voltage Protocol (Tonic Block):
 - Hold at -120 mV (channels closed).
 - Pulse to 0 mV (20 ms) at very low frequency (0.1 Hz).
 - Apply **Quatacaine** (1, 10, 100, 1000 M).[1]
 - Calculation: Fit peak current reduction to the Hill equation.
- Voltage Protocol (Use-Dependent Block):
 - Train of 20 pulses to 0 mV at high frequency (10 Hz and 40 Hz).
 - Validation: A "use-dependent" blocker like **Quatacaine** must show cumulative inhibition (current decay) across the pulse train.[1]

Protocol B: The "Shift of Inactivation" Test

This confirms binding to the Inactivated State.

- Protocol: Measure the steady-state inactivation () curve using a standard pre-pulse protocol (500 ms pre-pulses ranging from -120 mV to -40 mV).
- Application: Apply **Quatacaine** at concentration.
- Result: If **Quatacaine** binds the inactivated state, the of inactivation must shift toward more negative potentials (hyperpolarizing shift), indicating the drug is stabilizing the non-conducting state.

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